

Folate-PEG3-Propargyl: An In-depth Technical Guide on Solubility and Stability

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Compound of Interest

Compound Name: Folate-PEG3-Propargyl

Cat. No.: B15127529

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Folate-PEG3-Propargyl is a heterobifunctional linker molecule integral to the advancement of targeted therapeutics and diagnostics. This guide provides a comprehensive overview of its solubility and stability, crucial parameters for its effective application in drug delivery, bioimaging, and other biomedical research fields. The molecule's design incorporates a folate moiety for targeting cells overexpressing the folate receptor, a propargyl group for bioorthogonal "click" chemistry conjugation, and a polyethylene glycol (PEG) spacer to enhance its physicochemical properties.^[1]

Core Compound Characteristics

Property	Description	Source
Functionality	Heterobifunctional linker with a folate group for targeting and a propargyl group for click chemistry.	[1]
Spacer	PEG3 (three ethylene glycol units) to improve solubility and flexibility.	[1]
Purity	Typically supplied at >95% purity.	[1]
Storage	Recommended storage at -20°C, kept dry and protected from light.	[1]
Handling	Use of anhydrous solvents such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) is recommended to maintain the reactivity of the propargyl group.	[1]

Solubility

The solubility of **Folate-PEG3-Propargyl** is a critical factor for its handling, formulation, and in vivo disposition. The inclusion of the hydrophilic PEG3 spacer is intended to improve solubility in both aqueous and organic media.[1] However, specific quantitative solubility data for **Folate-PEG3-Propargyl** is not extensively available in the public domain and is likely proprietary to the manufacturers. The following table summarizes the expected solubility characteristics based on the properties of its constituent parts.

Solvent	Expected Solubility	Rationale
Water / Aqueous Buffers (e.g., PBS)	Sparingly soluble, pH-dependent.	Folic acid, a component of the molecule, has very low solubility in water (0.01 mg/mL at 0°C) and is particularly insoluble in acidic conditions (pH < 5).[2] Its solubility increases in alkaline solutions. [2] The PEG spacer enhances aqueous solubility.
Dimethyl Sulfoxide (DMSO)	Soluble.	Folic acid is soluble in DMSO (approx. 20 mg/mL), and PEG is also soluble in DMSO.[3] Vendor information suggests using DMSO for handling Folate-PEG3-Propargyl.[1]
Dimethylformamide (DMF)	Soluble.	Folic acid is soluble in DMF (approx. 10 mg/mL).[3] PEG is also soluble in DMF. Vendor information suggests using DMF for handling Folate-PEG3-Propargyl.[1]
1 M NaOH	Soluble.	Folic acid is soluble in 1 M NaOH (50 mg/mL).[2]

Experimental Protocol: Determination of Thermodynamic (Equilibrium) Solubility

This protocol is a generalized procedure for determining the thermodynamic solubility of a compound like **Folate-PEG3-Propargyl**, adapted from the saturation shake-flask method.

Materials:

- **Folate-PEG3-Propargyl**

- Solvents of interest (e.g., Water, PBS pH 7.4, DMSO, DMF)
- Vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Folate-PEG3-Propargyl** to a known volume of the solvent in a vial. The excess solid should be visible.
 - Seal the vials tightly.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C).
 - Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours).
- Phase Separation:
 - After equilibration, allow the suspensions to settle.
 - Centrifuge the vials to pellet the undissolved solid.
- Sample Collection and Preparation:

- Carefully withdraw an aliquot of the supernatant.
- Filter the supernatant through a syringe filter to remove any remaining solid particles.
- If necessary, dilute the filtered solution with the solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of **Folate-PEG3-Propargyl** in the diluted filtrate using a validated HPLC method.
 - Prepare a calibration curve using standard solutions of known concentrations of **Folate-PEG3-Propargyl**.
 - Calculate the solubility based on the measured concentration and any dilution factors.

Stability

The stability of **Folate-PEG3-Propargyl** is crucial for its storage, handling, and performance in biological systems. Stability can be affected by temperature, pH, light, and the presence of enzymes.

Condition	Expected Stability	Rationale and Considerations
Long-term Storage	Stable for >2 years when stored at -20°C, dry and protected from light.	Based on general vendor information for similar compounds.
Thermal Stability	Propargyl ethers can exhibit good thermal stability.[4][5][6][7][8] However, heating alkaline or acidic solutions of folate can lead to degradation.[2]	
pH Stability	The folate moiety is sensitive to pH. Some folate derivatives are relatively stable between pH 4 and 8.[9] The propargyl group is generally stable in a wide pH range, but extreme pH should be avoided.	
Enzymatic Stability	The PEG chain can be subject to enzymatic degradation by certain bacterial enzymes.[10] The folate portion may be metabolized by enzymes such as γ-glutamyl hydrolase (GGH).[11][12]	
Photostability	Folic acid is known to be photolabile and can be inactivated by UV light.[2] Therefore, Folate-PEG3-Propargyl should be protected from light.	

Experimental Protocol: General Stability Testing

This protocol outlines a general approach for assessing the stability of **Folate-PEG3-Propargyl** in solution, based on ICH guidelines Q1A(R2).[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- **Folate-PEG3-Propargyl**
- Buffers of different pH values (e.g., pH 4, 7, 9)
- Temperature-controlled incubators/chambers
- Light-protected containers (e.g., amber vials)
- HPLC system with a suitable detector
- Validated stability-indicating HPLC method (capable of separating the parent compound from its degradation products)

Procedure:

- Sample Preparation:
 - Prepare solutions of **Folate-PEG3-Propargyl** at a known concentration in the different pH buffers.
 - Dispense the solutions into multiple vials for each condition.
- Storage Conditions:
 - Long-term testing: Store samples at the recommended long-term storage temperature (e.g., $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$ or $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$).
 - Accelerated testing: Store samples at an elevated temperature (e.g., $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$).
 - Photostability: Expose samples to a controlled light source as per ICH Q1B guidelines, with dark controls stored under the same conditions.

- Time Points for Analysis:
 - Long-term: Analyze samples at initial (time 0), and then, for example, every 3 months for the first year, every 6 months for the second year, and annually thereafter.
 - Accelerated: Analyze samples at initial (time 0), and then, for example, at 1, 3, and 6 months.
- Analysis:
 - At each time point, withdraw a vial from each storage condition.
 - Analyze the samples using the validated stability-indicating HPLC method.
 - Quantify the amount of remaining **Folate-PEG3-Propargyl** and any major degradation products.
 - Assess physical properties such as appearance, pH, and the formation of precipitates.
- Data Evaluation:
 - Plot the concentration of **Folate-PEG3-Propargyl** versus time for each condition.
 - Determine the degradation rate and estimate the shelf-life or re-test period.

Mandatory Visualizations

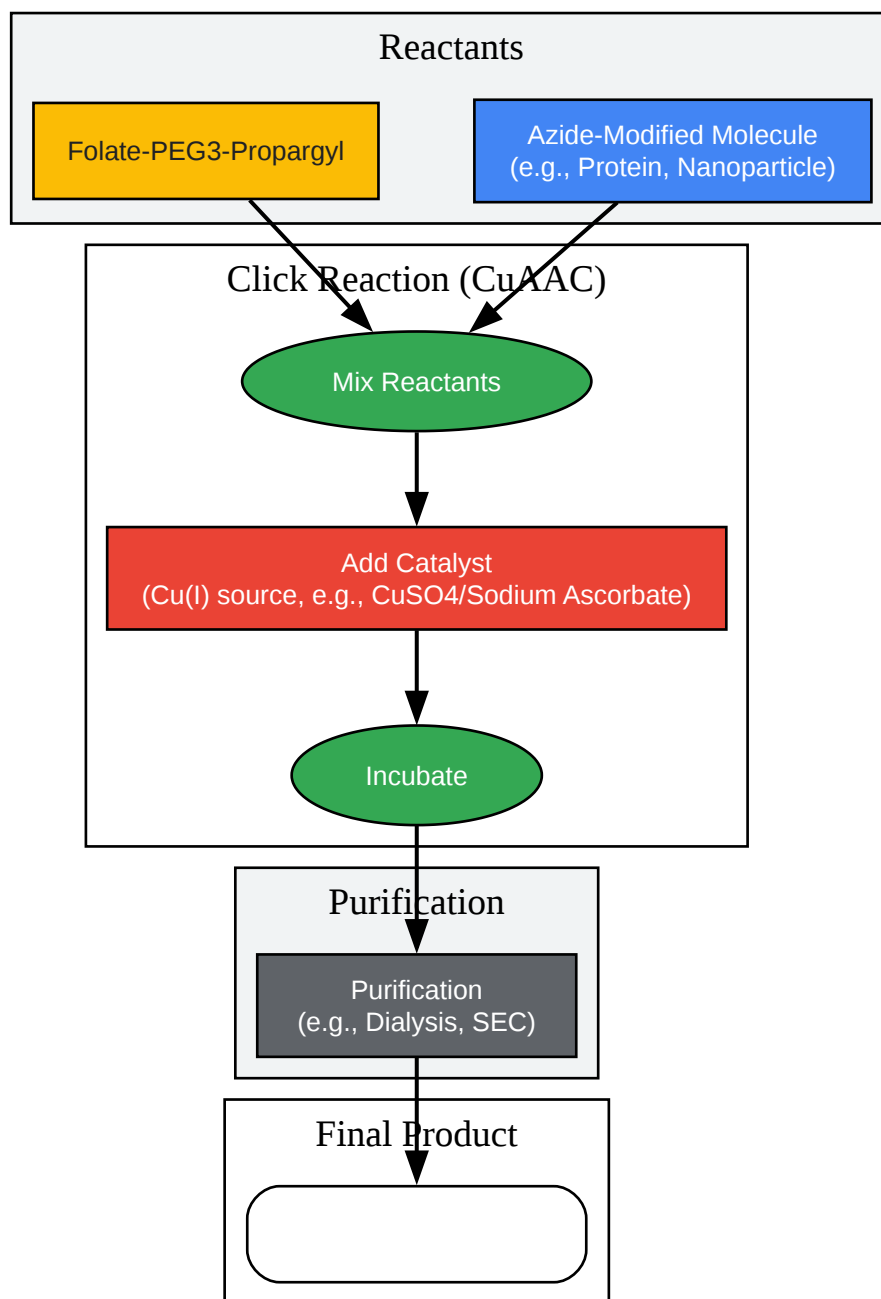
Folate Receptor Alpha (FR α) Signaling Pathway

Folate-PEG3-Propargyl utilizes the folate receptor alpha (FR α) for targeted delivery to cancer cells that overexpress this receptor. Upon binding, the complex is internalized, leading to various downstream cellular processes.

Caption: Folate Receptor Alpha (FR α) Signaling Pathway.

Experimental Workflow: Bioconjugation via Click Chemistry

The propargyl group of **Folate-PEG3-Propargyl** allows for its covalent attachment to azide-modified molecules, such as proteins, nanoparticles, or drugs, through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a type of "click" chemistry.



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Caption: Workflow for Bioconjugation using **Folate-PEG3-Propargyl**.

Conclusion

Folate-PEG3-Propargyl is a valuable tool in the development of targeted therapies due to its dual functionality and enhanced solubility characteristics. While specific quantitative data on its solubility and stability are not widely published, this guide provides a framework for understanding its properties based on its chemical structure and offers generalized protocols for its characterization. Researchers and drug development professionals should perform specific solubility and stability studies under their experimental conditions to ensure optimal performance and reproducibility.

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